

Personal protective equipment for handling Oleyl chloride

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Compound of Interest

Compound Name: *Oleyl chloride*

Cat. No.: *B1353179*

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Essential Safety and Handling Guide for Oleyl Chloride

This guide provides critical safety, handling, and disposal information for **Oleyl chloride** (CAS 112-77-6), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this corrosive and reactive compound.

Hazard Identification and Summary

Oleyl chloride is a corrosive substance that poses significant health risks upon exposure.^[1] It causes severe skin burns and eye damage.^{[2][3]} Inhalation or ingestion can be harmful, potentially causing serious damage to the respiratory tract and digestive system.^[2] A primary hazard is its reaction with water or moisture, which produces hydrochloric acid and oleic acid.^{[4][5][6]}

Hazard Classification	Description	Citations
Skin Corrosion/Irritation	Category 1B/1C: Causes severe skin burns and tissue destruction.	[1] [2] [3] [7]
Serious Eye Damage	Category 1: Causes permanent eye damage and burns.	[1] [2] [3]
Acute Toxicity (Inhalation)	Harmful if inhaled; causes damage to the respiratory tract.	[2]
Acute Toxicity (Ingestion)	Harmful if swallowed; causes burns to the mouth and esophagus.	[2]
Reactivity	Reacts with water and moisture to release toxic hydrogen chloride gas.	[4] [5]
Environmental Hazard	Runoff from fire control or dilution water may cause pollution.	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Oleyl chloride**. The following table outlines the minimum required equipment to prevent exposure.

Body Part	Required PPE	Specifications and Best Practices	Citations
Eyes/Face	Chemical Splash Goggles AND Full Face Shield	Goggles should be non-vented to protect against splashes and vapors. [8] A face shield provides a secondary layer of protection for the entire face. [9] [10]	[2] [3] [8] [10] [11]
Hands	Chemical-Resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. [9] [10] Check gloves for integrity before each use. Remove and dispose of contaminated gloves properly.	[3] [9] [11]
Body	Chemical-Resistant Apron OR Impervious Clothing	Wear a lab coat and an acid-resistant apron. [12] For larger quantities or higher-risk operations, impervious clothing is necessary. [3] Ensure clothing provides full coverage.	[3] [9] [11] [12]
Respiratory	Local Exhaust Ventilation OR Respirator	Always handle Oleyl chloride in a certified chemical fume hood. [7] [13] If a fume hood is not available or ventilation is inadequate, use a full-	[3] [10] [11] [13]

		face respirator with an acid gas cartridge.[3] [10][11]
Feet	Closed-Toe Shoes OR HAZ-MAT Boots	Chemical-resistant, closed-toe shoes are the minimum requirement. For spill response or handling large quantities, HAZ-MAT boots are required.[9][12]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for safety.

Engineering Controls

- Ventilation: All work with **Oleyl chloride** must be conducted in a well-ventilated area, preferably within a chemical fume hood with a tested and certified face velocity.[3][13]
- Safety Stations: An accessible and operational safety shower and eyewash station must be located in the immediate work area.[3][8]

Receiving and Storage

- Storage Area: Store in a cool, dry, well-ventilated, and designated corrosive-materials storage area.[2][4][13]
- Container: Keep the container tightly closed and sealed until ready for use.[5][13] Store in the original, corrosive-resistant container.[5]
- Incompatibilities: Store away from incompatible materials such as water, moisture, strong bases, alcohols, amines, and oxidizing agents.[2][3][5]
- Security: The storage area should be locked to restrict access to authorized personnel only. [3][7]

Step-by-Step Handling Procedure

- Preparation: Before starting, ensure the fume hood is operational, and all required PPE is correctly worn. Confirm the location of the nearest eyewash station and safety shower.
- Dispensing: Use grounding and bonding for containers to prevent static discharge.[\[11\]](#) Slowly dispense the required amount into a clean, dry, and compatible container within the fume hood.
- Reaction: If used in a reaction, add **Oleyl chloride** slowly to the reaction mixture. Be prepared for a potential exothermic reaction.
- Post-Handling: Tightly seal the primary container immediately after use.
- Decontamination: Clean any contaminated surfaces using a suitable neutralizing agent followed by water. Decontaminate all equipment after use.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[3\]](#)[\[11\]](#)

Spill Response Plan

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating airborne vapors.
- Wear PPE: Don full PPE, including respiratory protection, before re-entering the area.[\[2\]](#)[\[3\]](#)
- Contain: Dike the spill to prevent it from spreading.[\[2\]](#)
- Absorb & Neutralize: Cover the spill with an inert absorbent material like diatomite, dry sand, or earth.[\[2\]](#)[\[3\]](#)[\[13\]](#) Cautiously neutralize the area with a weak base such as soda ash or sodium bicarbonate.[\[2\]](#)[\[4\]](#)
- Collect: Carefully shovel the absorbed and neutralized material into a labeled, sealable container for hazardous waste.[\[2\]](#)

- Clean: Clean the spill area with water, collecting the cleaning water for disposal as hazardous waste.[2] Do not flush to the sewer system.[2]
- Report: Report the spill to the appropriate environmental health and safety personnel.

Disposal Plan

- Waste Characterization: **Oleyl chloride** is classified as a corrosive hazardous waste (EPA RCRA Code: C).[2]
- Collection: Collect all waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container. Do not return used material to its original container.[2]
- Disposal: Dispose of the waste through a licensed hazardous waste disposal contractor, in accordance with all federal, state, and local regulations.[2][3][5]

Emergency and First Aid Procedures

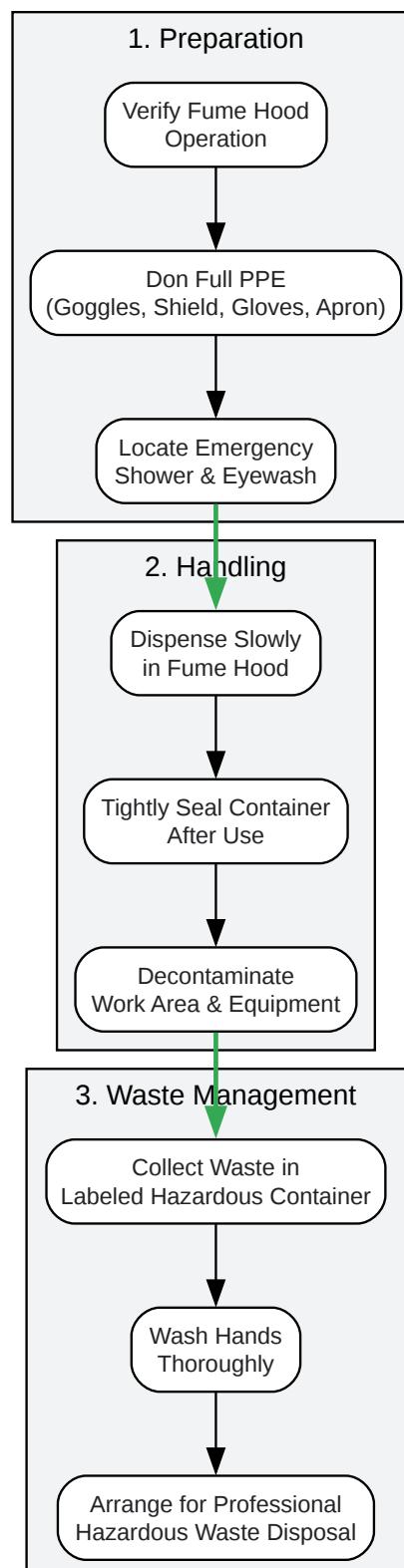
Immediate action is critical in the event of exposure.

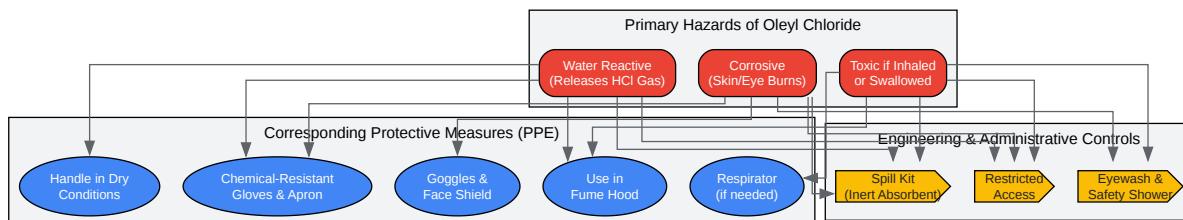
Exposure Route	First Aid Procedure	Citations
Eye Contact	Hold eyelids open and immediately flush with a gentle stream of water for at least 15 minutes. [2] [3] Seek immediate medical attention from an ophthalmologist. [2]	[2] [3] [4] [8]
Skin Contact	Immediately remove all contaminated clothing while flushing the affected area with large amounts of soap and water for at least 15 minutes. [2] [3] Seek immediate medical attention. [2]	[2] [3] [8] [13]
Inhalation	Move the victim to fresh air immediately. [2] [3] If breathing is difficult, administer oxygen. If the victim is not breathing, perform CPR (avoiding mouth-to-mouth). [3] Seek immediate medical attention. [2] [3]	[2] [3] [13]
Ingestion	Do NOT induce vomiting. [2] [3] [13] Rinse the mouth with water. [3] If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. [2] Seek immediate medical attention. [2] [3]	[2] [3] [13]

Physicochemical Data

Property	Value	Citations
CAS Number	112-77-6	[1] [3] [4] [14]
Molecular Formula	C ₁₈ H ₃₃ ClO	[1] [3] [4] [14]
Molecular Weight	300.91 g/mol	[1] [3] [14]
Appearance	Colorless to light orange/yellow liquid	[2] [14]
Boiling Point	193 °C @ 4 mmHg / 199-201 °C @ 11 mmHg	[3] [14]
Density	0.910 g/cm ³	[3] [4] [14]
Flash Point	> 110 °C (> 230 °F) - Closed Cup	[3] [4]

Procedural Diagrams





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